

A Comparative Guide to the Structural and Spectroscopic Landscape of Benzimidazole Derivatives

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Compound of Interest

Compound Name: 2-(2-Hydroxyethyl)benzimidazole

CAS No.: 4857-01-6

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For researchers, scientists, and drug development professionals, this guide offers an objective comparison of the structural and spectroscopic properties of various benzimidazole derivatives, supported by experimental data. Benzimidazole and its derivatives are a critical class of heterocyclic compounds, widely recognized for their diverse pharmacological activities, including antimicrobial, antiviral, and antitumor properties.

The unique structural features and electron-rich environment of the benzimidazole scaffold allow for a wide range of chemical modifications, leading to a vast library of derivatives with distinct biological activities. Understanding the intricate relationship between the molecular structure and the spectroscopic behavior of these compounds is paramount for the rational design of new and more effective therapeutic agents. This guide provides a comprehensive analysis of key structural parameters and spectroscopic signatures, facilitating a deeper understanding of this important class of molecules.

Comparative Structural Analysis

The precise three-dimensional arrangement of atoms in benzimidazole derivatives, as determined by X-ray crystallography, governs their intermolecular interactions and, consequently, their biological activity. Key structural parameters such as bond lengths, bond angles, and dihedral angles provide a fundamental understanding of the molecular geometry.

In many derivatives, the benzimidazole core is nearly planar.^{[1][2]} However, the substitution at the N1 and C2 positions can significantly influence the overall conformation. For instance, in 1,2-diphenyl-1H-benzimidazole (DPBI), the phenyl rings at the N1 and C2 positions are twisted with respect to the benzimidazole mean plane.^[2] The planarity of the benzimidazole system is a crucial factor in facilitating π - π stacking interactions, which play a significant role in the crystal packing and stabilization of the molecular structure.^{[1][2]}

Intermolecular hydrogen bonds are another critical feature in the crystal structures of benzimidazole derivatives, often dictating the supramolecular architecture.^{[3][4]} For example, in 2-(3-hydroxypropyl)benzimidazole, molecules are linked by $\text{O}-\text{H}\cdots\text{N}$ and $\text{N}-\text{H}\cdots\text{O}$ hydrogen bonds, forming zigzag chains.^[3] Protonation of the benzimidazole ring can lead to significant delocalization of electron density within the imidazole ring, resulting in changes in bond lengths and intermolecular interactions.^[3]

Table 1: Comparison of Selected Bond Lengths and Angles in Benzimidazole Derivatives

Derivative	Bond	Length (Å)	Bond Angle	Angle (°)	Reference
2-(3-Hydroxypropyl)-1H-benzimidazole	N1—C7	1.322 (4)	N1—C7—N2	-	[3]
	N2—C7	1.352 (4)			
2-(3-Hydroxypropyl)-1H-benzimidazole-3-ium nitrate	N1—C7	1.329 (2)	N1—C7—N2	-	[3]
	N2—C7	1.331 (2)			
N-Butyl-1H-benzimidazole (Theoretical)	C1—N26	1.386	N26-C7-N27	114.3	[5]
	C2—N27	1.387	C2-N27-C7	104.6	[5]
N-Butyl-1H-benzimidazole (Experimental)	C1—N26	1.391	N26-C7-N27	121.6	[5]
	C2—N27	1.367	C2-N27-C7	105.4	[5]

Note: Atom numbering may vary between different reported structures. The data presented here is for comparative purposes.

Comparative Spectroscopic Analysis

Spectroscopic techniques provide invaluable information about the electronic and vibrational properties of benzimidazole derivatives, complementing the structural data from X-ray

crystallography.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of benzimidazole derivatives in solution.[6] The chemical shifts of the protons and carbons are highly sensitive to the electronic environment and the substitution pattern on the benzimidazole core.

The N-H proton of the imidazole ring is a particularly diagnostic signal, typically appearing as a broad singlet in the downfield region of the ^1H NMR spectrum, often between 12.0 and 13.6 ppm in DMSO- d_6 . [6] The aromatic protons on the benzene ring give rise to complex multiplets, and their coupling constants can be used to determine the substitution pattern.[6] In ^{13}C NMR spectra, the C2 carbon of the benzimidazole ring is typically observed in the range of 143-152 ppm.[7]

Table 2: Comparative ^1H and ^{13}C NMR Chemical Shifts (δ , ppm) for Selected Benzimidazole Derivatives

Derivative	Solvent	^1H NMR (N-H)	^1H NMR (Aromatic)	^{13}C NMR (C2)	Reference
Benzimidazole	DMSO- d_6	~12.3	7.15-7.65	~141.5	[8]
2-(6-bromonaphthalen-2-yl)-1H-benzo[d]imidazole	DMSO- d_6	13.06	7.21-8.72	152.84	
1-Alkyl-2-methylbenzimidazolium salts	CDCl_3	11.17-11.61	-	143.2-152.2	[7]
2-(phenoxy-methyl)benzimidazole	CDCl_3	-	6.91-7.58	-	[9]

Infrared (IR) Spectroscopy

FT-IR spectroscopy provides information about the vibrational modes of the functional groups present in the molecule. The N-H stretching vibration of the imidazole ring is typically observed as a broad band in the region of 3200-3400 cm^{-1} .^[10] The C=N stretching vibration of the imidazole ring appears around 1580-1630 cm^{-1} , while the aromatic C=C stretching vibrations are found in the 1430-1650 cm^{-1} region.^{[11][12]}

Table 3: Key FT-IR Absorption Bands (cm^{-1}) for Benzimidazole Derivatives

Derivative	N-H Stretch	C=N Stretch	Aromatic C=C Stretch	Reference
5-Benzoyl-2-benzimidazolinone	3400-3200	~1710 (Amide C=O)	1620-1580	[10]
2-(6-bromonaphthalen-2-yl)-1H-benzo[d]imidazole	3408	-	1423	
2-(phoxymethyl)benzimidazole	-	~1522	-	[9]
A 1,2-disubstituted benzimidazole derivative	-	1580	-	[12]

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides insights into the electronic transitions within the molecule. Benzimidazole and its derivatives typically exhibit strong absorption bands in the UV region, corresponding to $\pi \rightarrow \pi^*$ transitions of the aromatic system.^[10] The position and intensity of these bands are influenced by the nature and position of the substituents, as well as the

solvent. For example, the benzoyl chromophore in 5-Benzoyl-2-benzimidazolinone results in a strong absorption at approximately 280 nm.[10]

Table 4: UV-Vis Absorption Maxima (λ_{max}) for Benzimidazole Derivatives

Derivative	Solvent	λ_{max} (nm)	Electronic Transition	Reference
Benzimidazole	Water	245, 271, 278	$\pi \rightarrow \pi$	[13]
5-Benzoyl-2-benzimidazolinone	Ethanol/Methanol	~280	$\pi \rightarrow \pi$	[10]
N-Butyl-1H-benzimidazole	-	248, ~295	-	[5]
2-(p-tolyl)-1H-benzo[d]imidazole	-	303	$n \rightarrow \pi^*$	[14]

Experimental Protocols

A summary of the general experimental methodologies for the key analytical techniques is provided below.

X-ray Crystallography

Single-crystal X-ray diffraction is the definitive method for determining the three-dimensional structure of crystalline compounds.

- **Crystal Growth:** Suitable single crystals are grown by slow evaporation of a saturated solution of the benzimidazole derivative in an appropriate solvent.
- **Data Collection:** A selected crystal is mounted on a diffractometer, and X-ray diffraction data are collected at a specific temperature (often 100 K or 293 K) using Mo K α or Cu K α radiation.[15]

- **Structure Solution and Refinement:** The crystal structure is solved using direct methods and refined by full-matrix least-squares on F^2 .^[15] All non-hydrogen atoms are typically refined anisotropically. Hydrogen atoms are often placed in calculated positions and refined using a riding model.

NMR Spectroscopy

- **Sample Preparation:** 5-25 mg of the benzimidazole derivative is accurately weighed and dissolved in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$) in an NMR tube.^[6]
- **Data Acquisition:** 1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a specific frequency (e.g., 400 MHz for 1H).
- **Data Processing:** The acquired data is processed (Fourier transformation, phasing, and baseline correction) to obtain the final spectrum. Chemical shifts are reported in parts per million (ppm) relative to an internal standard (e.g., TMS).

FT-IR Spectroscopy

- **Sample Preparation:** For solid samples, a KBr pellet is prepared by mixing a small amount of the compound with dry KBr powder and pressing the mixture into a thin disk.
- **Data Acquisition:** The FT-IR spectrum is recorded using a spectrophotometer over a specific wavenumber range (e.g., 4000-400 cm^{-1}).
- **Data Analysis:** The positions of the absorption bands are identified and assigned to the corresponding molecular vibrations.

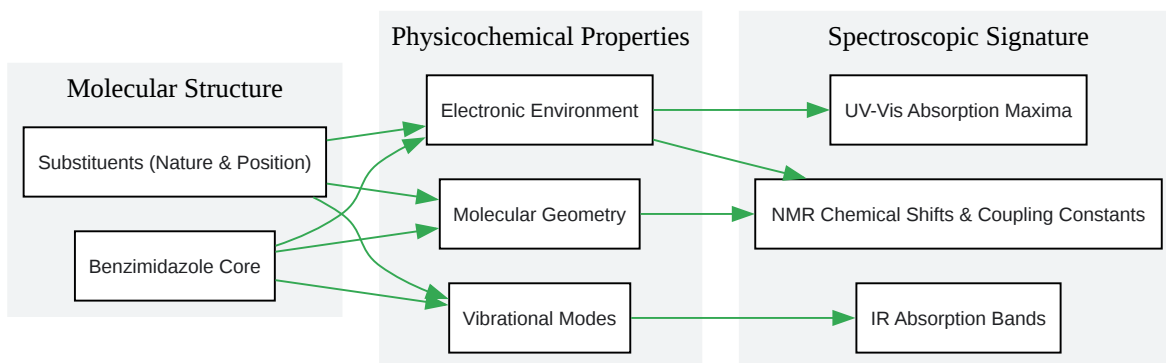
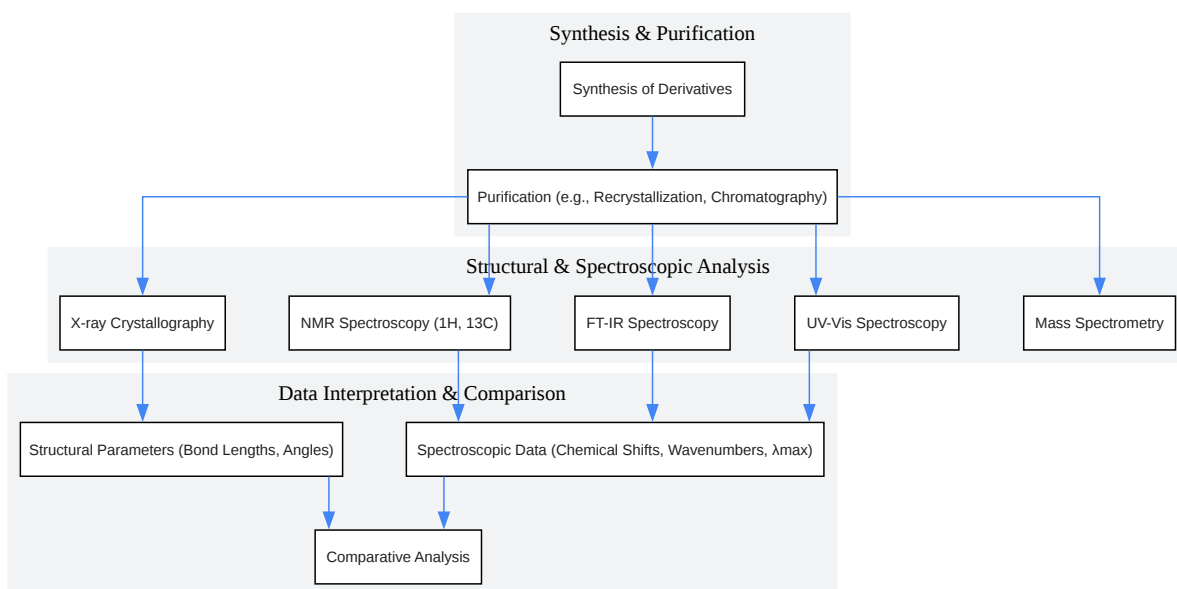
UV-Vis Spectroscopy

- **Sample Preparation:** A dilute solution of the benzimidazole derivative is prepared in a suitable solvent (e.g., ethanol, methanol, water).
- **Data Acquisition:** The UV-Vis absorption spectrum is recorded using a spectrophotometer over a specific wavelength range (e.g., 200-800 nm).

- Data Analysis: The wavelengths of maximum absorbance (λ_{max}) are determined from the spectrum.

Visualizing the Analytical Workflow

The following diagrams illustrate the general workflow for the comparative analysis of benzimidazole derivatives and the logical relationship between their structure and spectroscopic properties.



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